

# Personal protective equipment for handling 4-(Trifluoromethyl)phenylhydrazine

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## Compound of Interest

Compound Name: 4-(Trifluoromethyl)phenylhydrazine

Cat. No.: B1295192

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## Essential Safety and Handling Guide for 4-(Trifluoromethyl)phenylhydrazine

This guide provides immediate and essential safety protocols for laboratory professionals handling **4-(Trifluoromethyl)phenylhydrazine**. Adherence to these procedures is critical to ensure personal safety and proper disposal.

Chemical Identifier:

- Synonyms: 1-(4-Trifluoromethylphenyl)hydrazine, p-Trifluoromethylphenylhydrazine
- CAS Number: 368-90-1

## Hazard Identification and Personal Protective Equipment (PPE)

**4-(Trifluoromethyl)phenylhydrazine** is classified as hazardous. It is harmful if swallowed, in contact with skin, or inhaled, and causes skin and serious eye irritation.<sup>[1][2][3][4][5]</sup> It may also cause respiratory irritation.<sup>[4][6][7][8]</sup>

Quantitative Data Summary:

Property	Value	Reference
Molecular Formula	C7H7F3N2	[9]
Molecular Weight	176.14 g/mol	[9][10]
Melting Point	63-65 °C	[10]
Boiling Point	118-122 °C at 17 mmHg	[10]
Storage Temperature	2-8°C or under -20°C in a freezer	[9][10]
Hazard Statements	H302, H312, H315, H319, H332, H335	[3][5][6][7][8][11][12]
Signal Word	Warning	[2][7][8][10][12]

#### Recommended Personal Protective Equipment (PPE):

Protection Type	Specification
Eye/Face	Safety glasses with side-shields or goggles. A face shield may be necessary for larger quantities.[6][10]
Skin	Chemical-resistant gloves (e.g., nitrile rubber). [1][10] Wear appropriate protective clothing to prevent skin exposure.[1][6]
Respiratory	A NIOSH/MSHA or European Standard EN 149 approved respirator (e.g., N95 dust mask) if exposure limits are exceeded or if irritation is experienced.[1][10]

## Operational and Disposal Plans

#### Step-by-Step Handling Protocol:

- Engineering Controls: Always handle **4-(Trifluoromethyl)phenylhydrazine** in a well-ventilated area.[6] For procedures with a risk of aerosol or dust generation, use a certified

chemical fume hood.[2][3] Ensure an eyewash station and safety shower are readily accessible.[1]

- Donning PPE: Before handling, put on all required PPE as specified in the table above.
- Dispensing: Carefully weigh and dispense the chemical, avoiding the generation of dust.[6] Use non-sparking tools.[7]
- During Use: Avoid all personal contact, including inhalation.[6] Do not eat, drink, or smoke in the handling area.[2][6] Keep the container tightly closed when not in use.[2][6]
- After Handling: Wash hands and any exposed skin thoroughly with soap and water after handling.[2][6] Launder contaminated clothing before reuse.[6]

#### Spill Response Protocol:

- Immediate Action: Evacuate the area if the spill is large. Alert personnel in the vicinity.
- Containment (Minor Spills): For small dry spills, carefully sweep or vacuum up the material, avoiding dust generation, and place it into a suitable, sealed, and labeled disposal container. [1][3][6]
- Containment (Major Spills): For larger spills, prevent the material from entering drains or waterways.[6]
- Decontamination: After the material is collected, wash the spill area with large amounts of water.[6]
- PPE: Wear full PPE, including respiratory protection, during the entire cleanup process.[6]

#### Disposal Plan:

All waste, including the chemical itself, contaminated materials (e.g., paper towels, gloves), and empty containers, must be disposed of as hazardous waste.

- Waste Collection: Place all waste materials in a clearly labeled, sealed container.

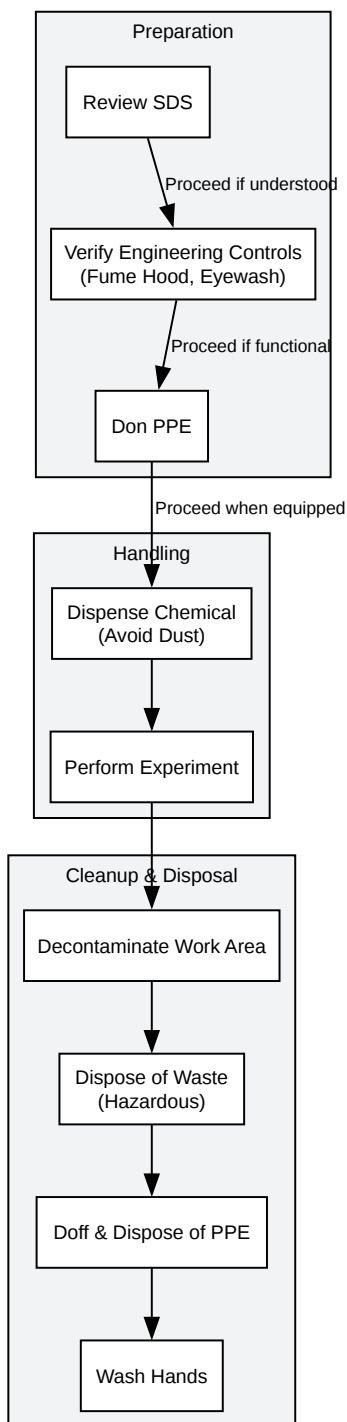
- Disposal: Dispose of the waste container through an authorized hazardous or special waste collection point, in accordance with local, state, and federal regulations.[2][6] Do not dispose of it down the drain.

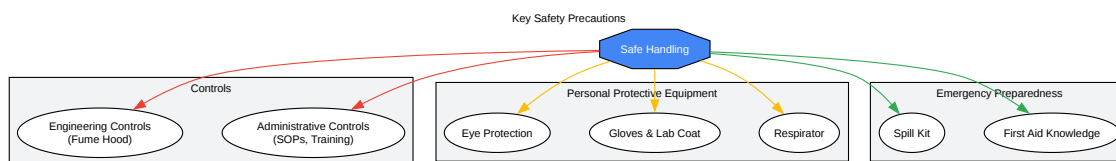
## Emergency First Aid Procedures

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1] Seek immediate medical attention.[2][6]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[1] Seek medical attention if irritation occurs or persists.[6]
Inhalation	Move the victim to fresh air immediately.[1][7] If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[1][7] Seek immediate medical attention.[2][3]
Ingestion	Do NOT induce vomiting.[2][3] Rinse mouth with water.[7] Never give anything by mouth to an unconscious person.[7] Call a physician or poison control center immediately.[2][3][6]

Diagrams:

## Safe Handling Workflow for 4-(Trifluoromethyl)phenylhydrazine

[Click to download full resolution via product page](#)Caption: Workflow for safely handling **4-(Trifluoromethyl)phenylhydrazine**.



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Caption: Logical relationship of key safety precautions.

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